

Technical Comparison Guide: Mass Spectrometry Fragmentation of 1-Phenylindole-2-methanol

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Compound of Interest

Compound Name: (1-Phenyl-1H-indol-2-yl)methanol

Cat. No.: B11882487

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Executive Summary

1-Phenylindole-2-methanol (CAS: 136836-01-6, MW: 223.27 g/mol) is a critical synthetic intermediate used in the development of biologically active indole derivatives, including COX-2 inhibitors and antiviral agents. Its structural characterization relies heavily on Electron Ionization Mass Spectrometry (EI-MS).

This guide objectively analyzes the fragmentation mechanics of 1-phenylindole-2-methanol, compares its spectral signature against its non-substituted analog (Indole-2-methanol), and provides a validated experimental workflow for its identification.

Key Technical Insights

- **Molecular Ion Stability:** The N-phenyl substituent significantly enhances the stability of the molecular ion () compared to N-alkyl or N-H analogs due to extended conjugation.

- **Dominant Pathway:** The primary fragmentation channel is driven by the hydroxymethyl side chain, specifically the loss of the hydroxyl radical () and formaldehyde ().
- **Diagnostic Shift:** The N-phenyl group introduces a consistent mass shift (Da) to the core indole fragments, serving as a reliable diagnostic marker in complex mixtures.

Instrumentation & Methodology

To ensure reproducibility, the following experimental conditions are recommended for the generation of the spectral data discussed below.

Experimental Protocol: GC-MS Acquisition

Objective: Obtain a high-resolution fragmentation spectrum for structural validation.

- **Sample Preparation:**
 - Dissolve 1 mg of 1-phenylindole-2-methanol in 1 mL of HPLC-grade Methanol or Ethyl Acetate.
 - Filter through a 0.22 µm PTFE syringe filter to remove particulates.
- **GC Parameters:**
 - Column: DB-5ms (30 m × 0.25 mm × 0.25 µm) or equivalent non-polar phase.
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Temperature Program: Hold at 100°C for 1 min; Ramp 20°C/min to 280°C; Hold 5 min.
 - Inlet: Splitless mode at 250°C.
- **MS Parameters (EI Mode):**

- Ionization Energy: 70 eV (Standard).^[1]
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 40–400.

Fragmentation Analysis

The fragmentation of 1-phenylindole-2-methanol under electron impact (70 eV) follows a distinct pathway governed by the stability of the aromatic indole core and the labile nature of the hydroxymethyl group.

Primary Fragmentation Pathways

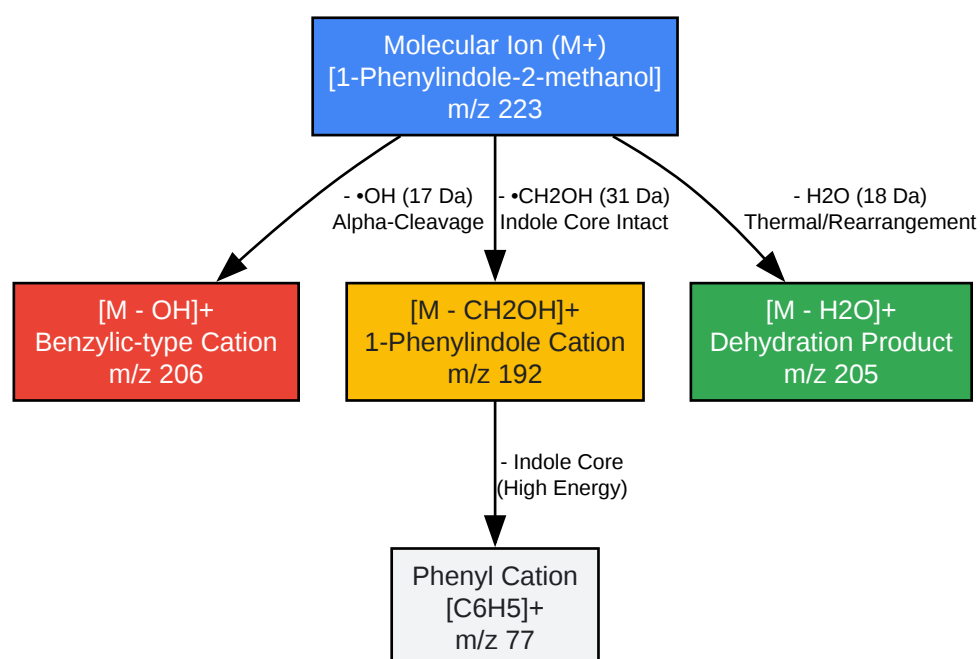
- Molecular Ion (m/z 223): The compound yields a robust molecular ion peak due to the high stability of the fully conjugated N-phenylindole system.
- Loss of Hydroxyl Radical (m/z 206):
 - Mechanism:^[2]^[3] Homolytic cleavage of the C-O bond in the hydroxymethyl group.
 - Result: Formation of a resonance-stabilized 1-phenylindol-2-ylmethyl cation. This is often the base peak or a high-intensity fragment.
- Loss of Formaldehyde (m/z 204) or (m/z 206):
 - Mechanism:^[2]^[3] Loss of (formaldehyde) or

leads to the 1-phenylindole cation (m/z 193) or the 1-phenylindolyl radical cation.

- Ring Expansion (Quinolinium Formation):
 - Similar to the classic benzyl-tropylium rearrangement, the indolylmethyl cation can rearrange to a phenyl-substituted quinolinium ion, further stabilizing the m/z 206 species.

Visualization of Signaling Pathways

The following diagram details the mechanistic causality of the fragmentation.



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Figure 1: Mechanistic fragmentation pathway of 1-phenylindole-2-methanol under 70 eV Electron Ionization.

Comparative Analysis: 1-Phenyl vs. Unsubstituted Analog

To validate the identity of the 1-phenyl derivative, it is essential to compare it against the well-documented Indole-2-methanol.

Table 1: Spectral Comparison

Feature	Indole-2-methanol (Reference)	1-Phenylindole-2-methanol (Target)	Mechanistic Difference
Molecular Weight	147.18 g/mol	223.27 g/mol	Addition of Phenyl group (+76 Da).
Molecular Ion ()	m/z 147 (High Intensity)	m/z 223 (High Intensity)	N-Phenyl group adds significant radical stability.
Base Peak Candidate	m/z 130 ()	m/z 206 ()	Both lose OH to form stable methylene cations.
Core Fragment	m/z 117 (Indole cation)	m/z 193 (1-Phenylindole cation)	The N-Phenyl bond is strong and rarely cleaves first.
Diagnostic Low Mass	m/z 77 (Weak/Absent)	m/z 77 (Moderate)	Presence of the phenyl ring fragment ().

Performance Analysis

- Stability:** The 1-phenyl derivative exhibits a more robust molecular ion than the unsubstituted parent. The phenyl ring acts as an electron sink, stabilizing the radical cation and reducing the rate of immediate fragmentation compared to the N-H analog.
- Differentiation:** The presence of the m/z 77 peak (phenyl cation) in the 1-phenylindole-2-methanol spectrum is a key differentiator. While indoles can produce small aromatic fragments, a distinct m/z 77 peak is diagnostic of the N-phenyl substituent.
- Commonality:** Both compounds share the characteristic M-17 (Loss of OH) pathway, confirming the presence of the hydroxymethyl group at the C2 position.

References

- National Institute of Standards and Technology (NIST).Mass Spectrum of Indole-2-methanol. NIST Chemistry WebBook. Available at: [\[Link\]](#)
- PubChem.Compound Summary: (1H-Indol-2-yl)methanol. National Library of Medicine. Available at: [\[Link\]](#)
- ScienceDirect.Fragmentation patterns of N-substituted indoles in Mass Spectrometry. Available at: [\[Link\]](#)

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Sources

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- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. impactfactor.org \[impactfactor.org\]](#)
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